

Technical Support Center: Stripping of Disperse Orange 62 from Polyester

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse orange 62

CAS No.: 37672-70-1

Cat. No.: B12361856

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on stripping **Disperse Orange 62** from polyester fabrics.

Frequently Asked Questions (FAQs)

Q1: What are the primary methods for stripping **Disperse Orange 62** from polyester?

A1: The two main chemical methods for stripping disperse dyes like **Disperse Orange 62** from polyester are reductive stripping and oxidative stripping.^[1] Reductive stripping uses agents that chemically reduce the dye's chromophore, leading to decolorization.^[1] Oxidative stripping employs oxidizing agents to destroy the dye molecules.^[1]

Q2: Which chemical agents are commonly used for reductive stripping of disperse dyes?

A2: Common reductive stripping agents include sodium hydrosulfite (also known as sodium dithionite), sodium formaldehyde sulfoxylate, and thiourea dioxide.^[2] These are typically used in an alkaline medium, often with sodium hydroxide (caustic soda).^[3]

Q3: What are the typical conditions for a reductive stripping process?

A3: A standard reductive clearing process is often carried out at a temperature of 70-80°C for 15-30 minutes.[3] The bath is typically alkaline, using sodium hydroxide.[3]

Q4: When is oxidative stripping preferred?

A4: Oxidative stripping can be a more aggressive method for complete dye removal, especially when the fabric is intended for re-dyeing.[4] It is particularly effective for dyes with an anthraquinone structure.[1] Common oxidative agents include sodium chlorite and sodium hypochlorite.[1][5]

Q5: Can stripping damage the polyester fabric?

A5: Yes, harsh stripping conditions, such as high alkalinity and elevated temperatures, can potentially damage the polyester fibers, leading to a reduction in strength and durability.[6] It is crucial to carefully control the process parameters.

Q6: What is reduction clearing and why is it necessary after dyeing?

A6: Reduction clearing is a post-dyeing treatment to remove unfixed disperse dye particles from the surface of the polyester fibers.[6][7] This step is crucial for improving the fabric's colorfastness, including wash fastness and rubbing fastness.[3]

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Incomplete Color Stripping	Insufficient concentration of stripping agent.	Increase the concentration of the reductive or oxidative agent incrementally.
Temperature is too low.	Raise the treatment temperature, for some methods, treatment at 130°C is more effective. [1] [5] [8] [9]	
Treatment time is too short.	Extend the duration of the stripping process.	
Incorrect pH of the stripping bath.	Ensure the pH is within the optimal range for the chosen stripping agent (e.g., alkaline for sodium hydrosulfite, acidic for sodium chlorite). [1] [5] [8]	
Uneven Stripping	Poor circulation of the stripping solution.	Ensure adequate agitation or circulation of the stripping bath to promote uniform chemical contact with the fabric.
Fabric is not properly wetted out.	Use a suitable wetting agent to ensure the fabric is thoroughly saturated before adding the stripping chemicals.	
Fabric Damage (Loss of Strength)	Stripping conditions are too harsh.	Reduce the temperature, concentration of chemicals, or treatment time. Consider a milder stripping agent.
Excessive alkalinity.	Carefully control the amount of alkali (e.g., sodium hydroxide) used in the stripping bath. [6]	
Color Reappears After Stripping	The stripping of the dye's chromophore is reversible.	This can occur with some reductive stripping agents on

certain dye structures.[1]
 Consider using an oxidative stripping method for irreversible dye destruction.

Inadequate rinsing after stripping.
 Thoroughly rinse the fabric after stripping to remove all residual chemicals and decomposed dye products.

Quantitative Data Summary

Table 1: Reductive Stripping Parameters

Parameter	Sodium Hydrosulfite	Sodium Formaldehyde Sulfoxylate
Concentration	2-5 g/L[9]	3-5%[9]
Alkali (NaOH)	2-5 g/L[9]	Not typically used
pH	10-13[10]	4-5[1][5][8][9]
Temperature	70-85°C[3][9]	100-130°C[1][5][8][9]
Time	15-30 minutes[3]	40-60 minutes[9]

Table 2: Oxidative Stripping Parameters

Parameter	Sodium Chlorite
Concentration	1-2 g/L[9]
Acid (Formic Acid)	Used to adjust pH
pH	3.5[1][5][8]
Temperature	100°C[1][5][8]
Time	Not specified

Experimental Protocols

Protocol 1: Reductive Stripping using Sodium Hydrosulfite

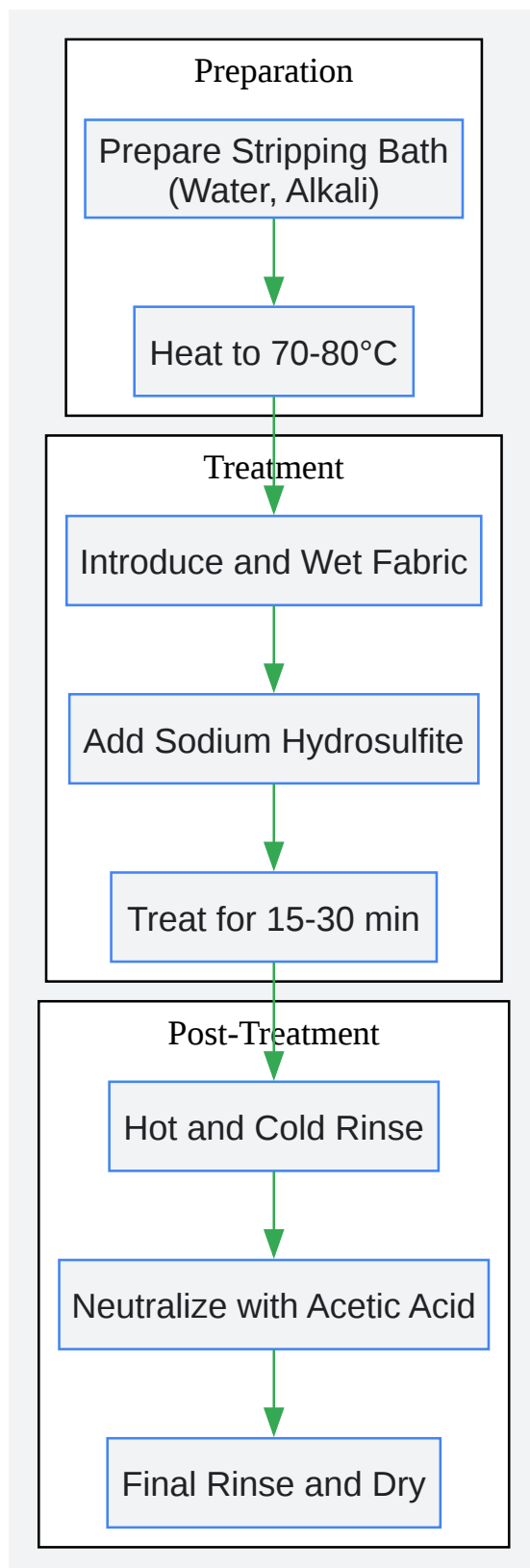
- Preparation: Prepare a stripping bath with a liquor ratio of 30:1 (30 parts water to 1 part fabric).
- Chemical Addition: Add 2-5 g/L of sodium hydroxide to the bath and heat to 70-80°C.
- Wetting: Introduce the polyester fabric dyed with **Disperse Orange 62** into the bath and allow it to wet out for 5-10 minutes.
- Stripping: Add 2-5 g/L of sodium hydrosulfite to the bath.
- Treatment: Maintain the temperature at 70-80°C and treat the fabric for 15-30 minutes with continuous agitation.
- Rinsing: Drain the stripping bath and rinse the fabric thoroughly with hot water (around 80°C), followed by a cold rinse.^[3]
- Neutralization: Neutralize the fabric in a bath containing 1 g/L of acetic acid at room temperature for 10 minutes.
- Final Rinse: Perform a final cold rinse and dry the fabric.

Protocol 2: Oxidative Stripping using Sodium Chlorite

- Preparation: Prepare a stripping bath with a liquor ratio of 30:1.
- pH Adjustment: Add formic acid to the bath to adjust the pH to 3.5.
- Heating: Heat the bath to 100°C.
- Wetting: Introduce the polyester fabric into the bath and allow it to wet out for 5-10 minutes.
- Stripping: Add 1-2 g/L of sodium chlorite to the bath.

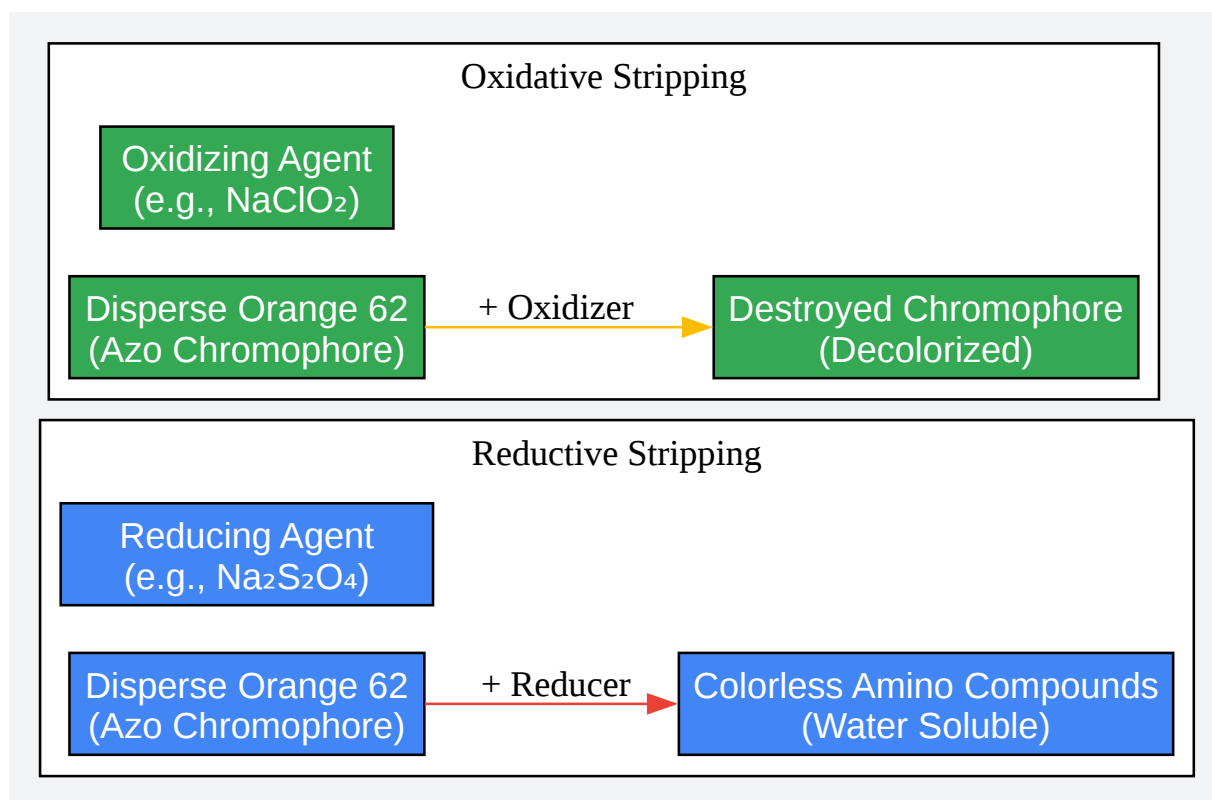
- Treatment: Maintain the temperature at 100°C and treat the fabric for 30-60 minutes with continuous agitation.
- Rinsing: Drain the stripping bath and rinse the fabric thoroughly with hot water, followed by a cold rinse.
- Antichlor Treatment: Treat the fabric in a bath containing 1-2 g/L of sodium bisulfite at 40-50°C for 10 minutes to remove any residual chlorine.
- Final Rinse: Perform a final cold rinse and dry the fabric.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for Reductive Stripping of Disperse Dyes.



[Click to download full resolution via product page](#)

Caption: Chemical Mechanisms of Dye Stripping from Polyester.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Principle of Disperse Dye Stripping [\[1/4 HTS 1/4 HTS\]](#) - Knowledge - Sinoever International Co.,Ltd [dyestuffscn.com]
- 2. Reduction Clearing agent | Dyeing | NICCA Textile Chemicals [nctexchem.com]
- 3. Does Disperse Dyed Polyester Require Reduction Cleaning? - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 4. nestorindustries.com [nestorindustries.com]

- [5. Various dye stripping methods - Knowledge - Hangzhou Fucai Chem Co., Ltd \[colorfuldyes.com\]](#)
- [6. austinpublishinggroup.com \[austinpublishinggroup.com\]](#)
- [7. ijarbs.com \[ijarbs.com\]](#)
- [8. How to stripping dyed fabric 1/4 APC - Dyeing-pedia - Hangzhou Tiankun Chem Co.,Ltd \[china-dyestuff.com\]](#)
- [9. Complete dyeing plant stripping method summary-lota \[siliconeoil.net\]](#)
- [10. US4286961A - Reduction clearing of disperse dyes - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Technical Support Center: Stripping of Disperse Orange 62 from Polyester]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12361856/docs#technical-support-center-stripping-of-disperse-orange-62-from-polyester\]](https://www.benchchem.com/product/b12361856/docs#technical-support-center-stripping-of-disperse-orange-62-from-polyester)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check